

Application Notes and Protocols: BI-167107 in FRET/BRET Assays

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Compound of Interest

Compound Name: BI-167107

Cat. No.: B15619068

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Introduction

BI-167107 is a high-affinity, long-acting full agonist for the β 2-adrenergic receptor (β 2AR), a member of the G protein-coupled receptor (GPCR) family.^{[1][2][3]} Its high potency and slow dissociation kinetics have made it an invaluable tool for structural biology, notably in the crystallization of the active state of the β 2AR.^{[2][3][4]} Beyond structural studies, **BI-167107** serves as a powerful pharmacological tool in functional assays designed to probe the intricacies of β 2AR signaling. This document provides detailed application notes and protocols for utilizing **BI-167107** in Förster Resonance Energy Transfer (FRET) and Bioluminescence Resonance Energy Transfer (BRET) assays to investigate β 2AR activation, downstream signaling, and protein-protein interactions.

BI-167107: A Potent β 2AR Agonist

BI-167107 exhibits high potency and a slow dissociation rate from the β 2AR.^[4] While it is a potent β 2AR agonist, it is important to note that it is not entirely selective and also displays high activity at the β 1-adrenergic receptor (β 1AR) and some antagonist activity at the α 1A-

adrenergic receptor ($\alpha 1A$).[\[2\]](#)[\[3\]](#)[\[4\]](#) This profile should be considered when designing and interpreting experiments.

Quantitative Data for BI-167107

Parameter	Value	Receptor/Target	Notes
Kd	84 pM	Human $\beta 2AR$	Dissociation constant, indicating high binding affinity. [1] [3]
EC50 (cAMP accumulation)	0.05 nM	Human $\beta 2AR$	Demonstrates high potency in a functional Gs signaling assay. [3]
Dissociation half-life (t1/2)	30 hours	Human $\beta 2AR$	Indicates very slow dissociation from the receptor. [3]
IC50	3.2 nM	Human $\beta 1AR$	Shows significant agonist activity at the $\beta 1AR$. [2] [3] [4]
IC50	32 nM	Human $\alpha 1A$	Displays antagonist activity at the $\alpha 1A$ receptor. [2] [3] [4]

FRET/BRET Assays for $\beta 2AR$ Signaling

FRET and BRET are powerful techniques for monitoring molecular interactions and conformational changes in real-time within living cells.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) These assays rely on the non-radiative transfer of energy from a donor molecule (a fluorescent protein in FRET, a luciferase in BRET) to an acceptor molecule (another fluorescent protein) when they are in close proximity (<10 nm).[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)

For the $\beta 2AR$, FRET and BRET assays can be designed to measure several key events in the signaling cascade:

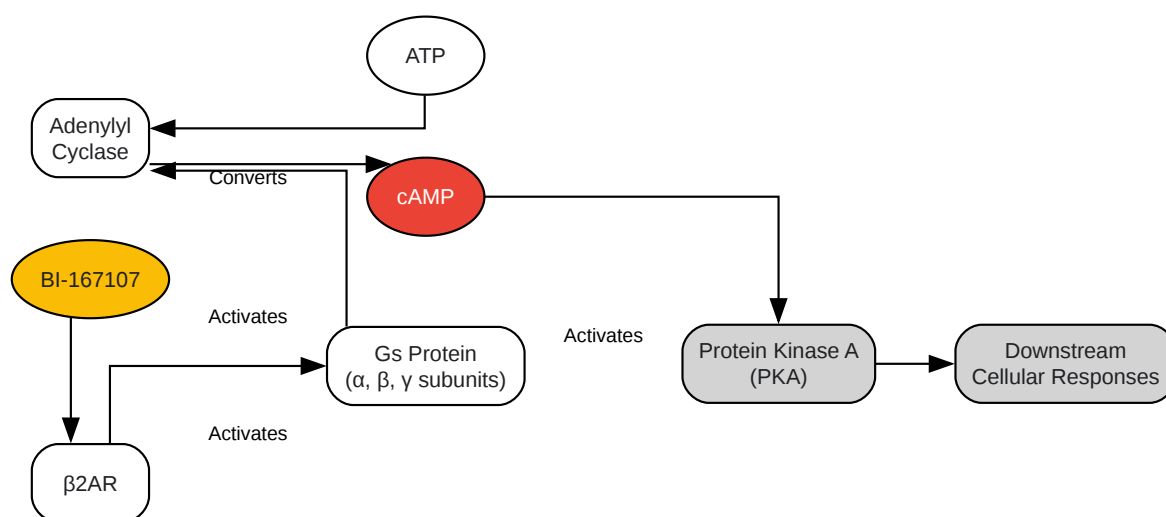
- **Receptor Conformational Changes:** Agonist binding induces conformational changes in the receptor, which can be monitored by placing FRET or BRET pairs at specific locations within

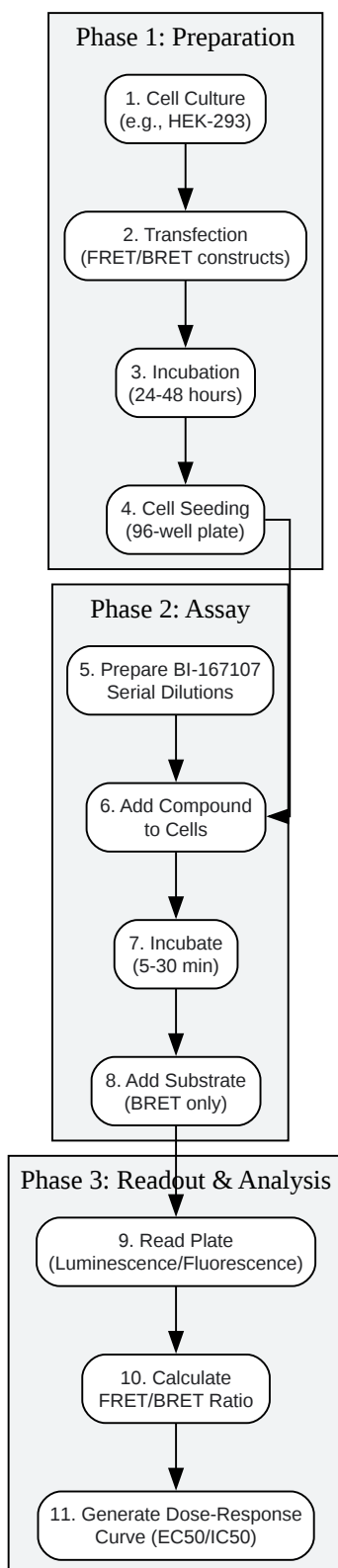
the receptor structure.

- **G Protein Activation:** The interaction between the activated β 2AR and its cognate G protein (primarily Gs) can be measured.
- **Second Messenger Production:** Biosensors for downstream messengers like cAMP can be used to quantify Gs activation.
- **β -arrestin Recruitment:** The interaction between the receptor and β -arrestin, a key protein in receptor desensitization and signaling, can be monitored.[\[11\]](#)

Signaling Pathway and Assay Principle

The binding of an agonist like **BI-167107** to the β 2AR stabilizes an active conformation, leading to the activation of the heterotrimeric Gs protein. This results in the dissociation of the G α s subunit, which in turn activates adenylyl cyclase to produce the second messenger cyclic AMP (cAMP). This canonical pathway is a primary target for FRET/BRET-based assays.





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